

Technical Guide: Proper Disposal of 1-Bromo-3-methoxycyclohexane

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Compound of Interest

Compound Name: 1-Bromo-3-methoxycyclohexane

CAS No.: 1533933-93-5

Cat. No.: B2907573

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Executive Summary & Core Directive

Objective: Safe, compliant, and environmentally sound disposal of **1-Bromo-3-methoxycyclohexane** (CAS: 1533933-93-5). Primary Hazard: This compound is a halogenated ether. It presents a dual hazard profile: it requires specific incineration protocols due to its halogen content (Bromine) and poses a latent explosion risk due to potential peroxide formation upon aging.

Core Directive: Do not dispose of this chemical down the drain or in standard non-halogenated solvent streams.^[1] All disposal workflows must prioritize peroxide verification followed by halogenated waste segregation.

Chemical Profile & Hazard Identification

Understanding the physicochemical properties is the first step in a self-validating safety protocol.

Parameter	Data	Relevance to Disposal
Chemical Name	1-Bromo-3-methoxycyclohexane	Official shipping/manifest name.
CAS Number	1533933-93-5	Unique identifier for waste manifests.
Molecular Formula	C ₇ H ₁₃ BrO	Confirms presence of Bromine (Halogenated).[2][3]
Flash Point	~65.5°C (150°F)	Classified as Combustible Liquid.
Density	~1.26 g/cm ³	Heavier than water; sinks in aqueous spills.
Peroxide Class	Group B (Concentration Hazard)	Can form explosive peroxides upon concentration or aging.[4]
Solubility	Immiscible with water	Requires organic solvent spill kits.

Critical Hazard: Peroxide Formation

As a secondary ether, **1-Bromo-3-methoxycyclohexane** is susceptible to auto-oxidation. It falls under Group B peroxide formers.[4]

- Mechanism: Oxygen attacks the carbon adjacent to the ether oxygen, forming hydroperoxides.
- Risk: Distillation, evaporation, or long-term storage can concentrate these peroxides to explosive levels.[4][5]
- Rule: If the container is >1 year old or shows crystal formation, DO NOT MOVE IT. Contact EHS immediately.

Pre-Disposal Protocol: The "Test & Segregate" System

Before this chemical leaves the bench, it must pass a two-step validation.

Step 1: Peroxide Validation (The "Self-Validating" Step)

- Visual Inspection: Check for crystals around the cap or turbidity in the liquid. If present, stop immediately.
- Chemical Test: Use Quantofix® Peroxide 100 strips (or equivalent).
 - < 20 ppm: Safe for standard disposal.
 - 20–100 ppm: Must be treated/reduced before disposal.
 - > 100 ppm: High Risk. Contact EHS for stabilization.

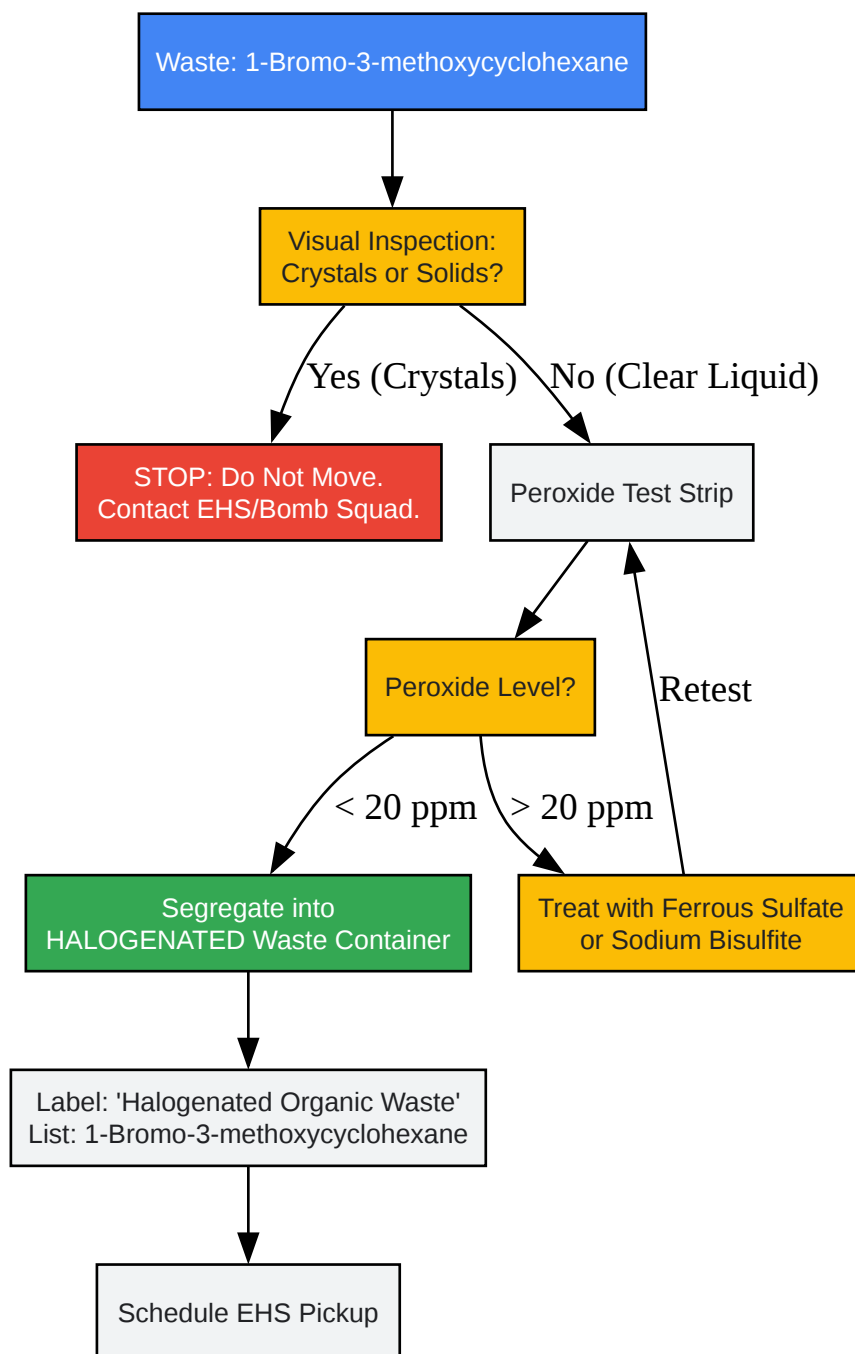
Step 2: Waste Segregation[7]

- Stream: Halogenated Organic Solvents.
- Why? Halogenated compounds (containing F, Cl, Br, I) cannot be incinerated in standard boilers because they form acidic gases (HBr) and potential dioxins. They require high-temperature incineration with scrubbers.
- Incompatibility: Keep separate from strong oxidizers (e.g., Nitric Acid) and alkali metals (Lithium, Sodium) to prevent exothermic runaway.

Disposal Workflow

This workflow ensures compliance with EPA RCRA standards (typically D001 for ignitability if $FP < 60^{\circ}\text{C}$, and specific halogenated waste protocols).

Workflow Visualization



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Figure 1: Decision logic for the safe disposal of peroxide-forming halogenated ethers.

Detailed Operational Steps

1. Container Selection

Use a High-Density Polyethylene (HDPE) or Glass container.

- Avoid: Metal containers (potential corrosion from hydrolysis products like HBr).
- Cap: Vented caps are preferred for waste containers to prevent pressure buildup, though standard screw caps are acceptable if headspace is left (10% minimum).

2. Reduction of Low-Level Peroxides (20–100 ppm)

If testing reveals low-level peroxides, neutralize them before adding to the main waste stream to prevent accumulation.

- Reagent: Acidified Ferrous Sulfate solution (FeSO_4).
- Protocol: Add 50% excess FeSO_4 solution to the waste. Shake gently. Retest until peroxide level is < 10 ppm.

3. Labeling

The label is the primary communication tool for downstream handlers. It must include:

- Full Chemical Name: "**1-Bromo-3-methoxycyclohexane**" (No abbreviations).^[6]
- Hazard Checkboxes: Flammable/Combustible, Toxic, Halogenated.

4. Storage & Pickup

- Store in a Secondary Containment tray (polypropylene).
- Keep in a cool, well-ventilated area away from direct sunlight (UV accelerates peroxide formation).
- Schedule pickup within 90 days of the container fill date (standard RCRA compliance).

Emergency Procedures

Spill Response (Small Scale < 500 mL)

- Evacuate: Remove ignition sources.
- PPE: Wear nitrile gloves (double gloved recommended), safety goggles, and a lab coat.

- Absorb: Use Universal Absorbent Pads or Vermiculite.
 - Note: Do not use paper towels for large spills as they increase surface area for flammability.
- Clean: Wipe area with soap and water.
- Dispose: Place used absorbents into a separate bag labeled "Solid Debris Contaminated with Halogenated Solvents."

Exposure[1][4][9]

- Skin: Wash with soap and water for 15 minutes.
- Eyes: Rinse for 15 minutes; seek medical attention.[7]
- Inhalation: Move to fresh air immediately.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 81229343, **1-bromo-3-methoxycyclohexane**. [[Link](#)]
- U.S. Environmental Protection Agency (EPA). RCRA Hazardous Waste Codes (F-List for Halogenated Solvents). [[Link](#)]
- Dartmouth College EHS. Management of Peroxide Forming Chemicals. [[Link](#)]

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- [2. 1533933-93-5|1-Bromo-3-methoxycyclohexane|BLD Pharm \[bldpharm.com\]](#)

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